

Technical Guide: 3-Hydroxypyruvic Acid Lithium Salt

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Compound of Interest

Compound Name: 3-Hydroxypyruvic Acid Lithium Salt

CAS No.: 3369-79-7

Cat. No.: B1142049

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CAS Registry Number: 3369-79-7 (Hydrate)[\[1\]](#)[\[2\]](#)

Executive Summary

This technical guide provides a comprehensive analysis of **3-Hydroxypyruvic acid lithium salt** (Lithium 3-hydroxypyruvate), a critical metabolic intermediate and enzymatic substrate. While the free acid form (CAS 1113-60-6) is chemically unstable and prone to spontaneous polymerization, the lithium salt (CAS 3369-79-7) offers superior stability, making it the standard reagent for investigating serine metabolism, glyoxylate reductase/hydroxypyruvate reductase (GRHPR) kinetics, and photorespiration pathways.

This document details the compound's physicochemical properties, metabolic significance, and validated experimental protocols for its use in enzymatic assays.

Chemical Identity & Physicochemical Properties[\[1\]](#) [\[2\]](#)

The selection of the lithium salt form is not arbitrary; it is a deliberate chemical strategy to prevent the keto-enol tautomerization and subsequent aldol-like condensation that degrades the free acid.

Nomenclature and Identifiers

Parameter	Detail
Primary CAS Number	3369-79-7 (Lithium salt hydrate)
Alternate CAS	1113-60-6 (Free acid); 209728-15-4 (Specific hydrate/batch)
IUPAC Name	Lithium 3-hydroxy-2-oxopropanoate hydrate
Common Synonyms	Lithium β -hydroxypyruvate; 3-HPA Li salt
Molecular Formula	$C_3H_3LiO_4$ ^[1] · xH ₂ O (Typically Monohydrate)
Molecular Weight	109.99 g/mol (Anhydrous basis)

Stability and Solubility Profile

- **Stability:** The lithium cation stabilizes the carboxylate group, significantly reducing the rate of decarboxylation and polymerization compared to the free acid or sodium salts.
- **Solubility:** Highly soluble in water (>50 mg/mL).
- **pH Sensitivity:** Solutions are most stable at neutral to slightly acidic pH (5.0–7.0). Alkaline conditions promote rapid degradation.

Metabolic Significance & Signaling Pathways

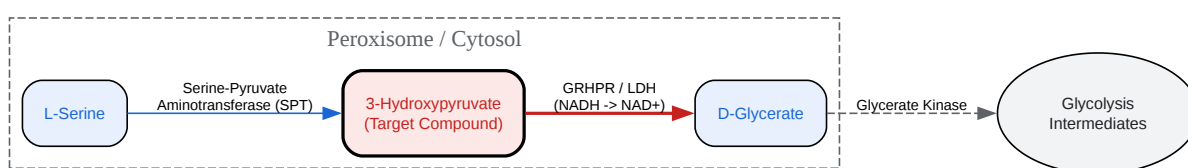
3-Hydroxypyruvate is a pivotal node at the intersection of glycolysis, serine biosynthesis, and photorespiration (in plants). In mammalian systems, it is the primary substrate for GRHPR, an enzyme implicated in Primary Hyperoxaluria Type 2 (PH2).

The Phosphorylated vs. Non-Phosphorylated Serine Pathway

In the non-phosphorylated pathway, L-serine is converted to hydroxypyruvate by serine-pyruvate aminotransferase (SPT). Hydroxypyruvate is then reduced to D-glycerate by GRHPR or Lactate Dehydrogenase (LDH), consuming NADH.

Visualization: Metabolic Flux

The following diagram illustrates the conversion of Serine to Glycerate via Hydroxypyruvate, highlighting the enzymatic checkpoints.



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Figure 1: The central role of 3-Hydroxypyruvate in the non-phosphorylated serine metabolic pathway.

Experimental Protocols

Reagent Preparation (Critical Control Points)

Objective: Prepare a stable 100 mM stock solution of Lithium 3-hydroxypyruvate.

Materials:

- Lithium 3-hydroxypyruvate (CAS 3369-79-7).[1][2][3]
- Milli-Q Water (degassed).
- 0.22 µm syringe filter.

Method:

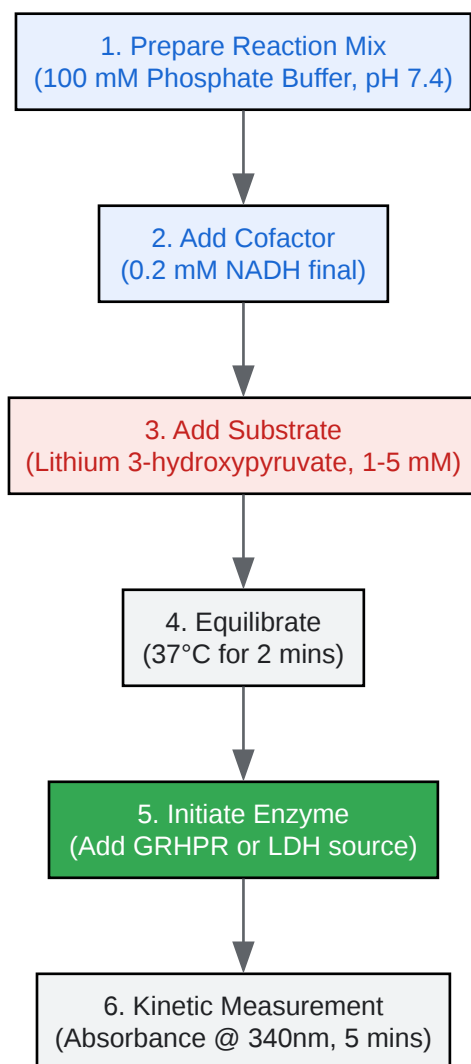
- **Weighing:** Weigh the salt rapidly. Lithium salts are hygroscopic; prolonged exposure to air will alter the effective mass.
- **Dissolution:** Dissolve in ice-cold Milli-Q water. Do not use alkaline buffers (e.g., Carbonate pH 9.0) for stock preparation as this induces instability.
- **Verification:** Check pH. If < 4.0 , neutralize carefully to pH 6.0–7.0 with dilute NaOH.
- **Storage:** Aliquot into single-use volumes and store at -20°C . Stable for 3 months. Do not refreeze.

Validated Enzymatic Assay: GRHPR/LDH Activity

This protocol measures the reduction of 3-hydroxypyruvate to D-glycerate by monitoring NADH oxidation at 340 nm.

Principle:

Workflow Diagram:



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Figure 2: Step-by-step workflow for the NADH-coupled spectrophotometric assay.

Procedure:

- Blanking: Set spectrophotometer to 340 nm at 37°C.
- Reaction Mix: In a quartz cuvette, combine:
 - 900 μ L Phosphate Buffer (100 mM, pH 7.4)
 - 50 μ L NADH (4 mM stock)
 - 20 μ L Lithium 3-hydroxypyruvate stock (Variable concentration for K_m determination).

- Baseline: Record absorbance for 60 seconds to ensure no spontaneous NADH oxidation.
- Initiation: Add 10–30 μL of enzyme sample (purified GRHPR or cell lysate).
- Data Capture: Record
for the linear portion of the curve (usually 0.5 – 3.0 minutes).

Calculation:

Where

[.\[3\]](#)

Synthesis and Sourcing

For researchers requiring custom synthesis or validation of commercial batches, the synthesis typically follows the neutralization pathway established by Dickens & Williamson (1958).

- Precursor: Bromopyruvic acid or free 3-hydroxypyruvic acid (freshly generated from ion exchange).
- Neutralization: Titration with Lithium Hydroxide (LiOH) to pH 7.0.
- Precipitation: Addition of ethanol to the aqueous solution forces the crystallization of the lithium salt.
- Purification: Recrystallization from water/ethanol mixtures removes free lithium halides.

References

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